

Technical Profile: 2,2-Dimethylglutaric Anhydride

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Compound of Interest

Compound Name: 2,2-Dimethylglutaric anhydride

CAS No.: 2938-48-9

Cat. No.: B1584545

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Thermodynamic Behavior, Purification Protocols, and Synthetic Utility in Drug Development[1]
[2]

Executive Summary

2,2-Dimethylglutaric anhydride (DMGA) (CAS: 2938-48-9) is a cyclic anhydride intermediate critical to the synthesis of glutarimide-based pharmaceuticals and biodegradable polyesters. Unlike its unsubstituted analog (glutaric anhydride), DMGA exhibits enhanced ring stability due to the Thorpe-Ingold (Gem-Dimethyl) Effect, which favors the cyclic anhydride form over the open-chain diacid.

This guide provides a definitive analysis of its boiling point thermodynamics, vacuum distillation protocols, and application in nucleophilic ring-opening reactions for drug discovery.[1]

Physicochemical Identity & Specifications

Property	Value / Specification	Context
CAS Number	2938-48-9	
Molecular Formula	C ₇ H ₁₀ O ₃	
Molecular Weight	142.15 g/mol	
Appearance	White crystalline solid / fused mass	Low melting point solid.
Melting Point	37 – 42 °C	Melts near physiological temperature; requires careful storage to prevent fusing.
Boiling Point (Vacuum)	175 – 180 °C @ 60 mmHg	Primary purification parameter.
Boiling Point (Atm)	~270 °C (Extrapolated)	Not recommended. High thermal stress risks decarboxylation.
Density	1.164 g/cm ³ (predicted)	Denser than water; phase separation is distinct in aqueous workups.
Solubility	Soluble in CHCl ₃ , THF, EtOAc	Hydrolyzes in water/alcohols. [1]

Thermodynamic Profile: The Boiling Point Criticality

The boiling point of DMGA is the single most critical parameter for its isolation. While the theoretical atmospheric boiling point is approximately 270 °C, processing at this temperature is experimentally unsound due to the risk of thermal decomposition and ring-opening polymerization.

The Gem-Dimethyl Effect on Stability

The presence of two methyl groups at the

-position creates steric bulk that compresses the bond angle of the central carbon (

). This compression forces the terminal carboxyl groups closer together, entropically and enthalpically favoring cyclization.[1]

- Implication: DMGA forms more readily and is more resistant to hydrolysis than glutaric anhydride.
- Distillation Consequence: The compound is stable enough to be distilled, but vacuum conditions are mandatory to lower the boiling point below the threshold of thermal degradation (~200 °C).

Pressure-Temperature Nomograph Logic

To purify DMGA efficiently, one must operate within a specific window.[1]

- Target Vapor Temperature: 175–180 °C
- Required Vacuum: 60 mmHg (approx. 80 mbar)
- Deep Vacuum Warning: At significantly lower pressures (<5 mmHg), the boiling point may drop below the melting point of the distillate in the condenser, causing the anhydride to solidify and clog the apparatus (sublimation risk).

Experimental Protocol: Synthesis & Purification

The following workflow details the conversion of 2,2-dimethylglutaric acid to the anhydride, followed by vacuum distillation.

Synthesis (Dehydration)

Reaction: 2,2-Dimethylglutaric acid

2,2-Dimethylglutaric anhydride + 2 AcOH[1]

- Charge: Place 2,2-dimethylglutaric acid (1.0 eq) in a round-bottom flask.
- Reagent: Add acetic anhydride (2.0 - 3.0 eq). The excess serves as the solvent.
- Reflux: Heat to reflux (140 °C) for 2–4 hours. Monitor by TLC or NMR (disappearance of acid protons).

- Concentration: Remove excess acetic anhydride and acetic acid byproduct via rotary evaporation (50 °C, <20 mmHg).

Purification via Vacuum Distillation

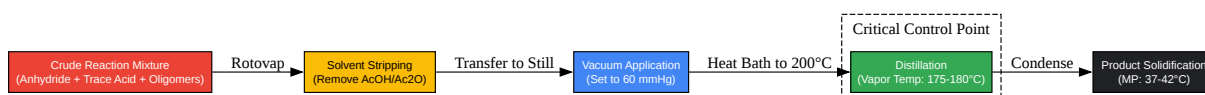
Objective: Isolate pure DMGA from oligomeric byproducts and trace acid.

Equipment Setup:

- Short-path distillation head (to minimize holdup).
- Air condenser (preferred over water-cooled to prevent clogging, as MP is 38 °C).[1]
- Vacuum pump capable of maintaining stable 60 mmHg.

Step-by-Step Guide:

- Pre-Heat: Melt the crude residue (bath temp ~60 °C).
- Vacuum Application: Slowly lower pressure to 60 mmHg.
- Ramp: Increase oil bath temperature to 190–200 °C.
- Fraction Collection:
 - Foreshot: Discard initial distillate (residual AcOH/Ac₂O).
 - Main Fraction: Collect vapor at 175–180 °C.
- Cooling: Maintain the receiving flask at room temperature. If the distillate solidifies in the path, use a heat gun to gently melt it down.



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Figure 1: Purification logic flow for **2,2-Dimethylglutaric anhydride**, highlighting the critical distillation window.

Applications in Drug Discovery[1][2]

DMGA is a versatile electrophile in medicinal chemistry, particularly for synthesizing glutarimides and functionalized piperidines.[1]

Nucleophilic Ring Opening

The anhydride ring is highly reactive toward nucleophiles (amines, alcohols).[1] The gem-dimethyl group directs regioselectivity in some cases, though the molecule is symmetric.

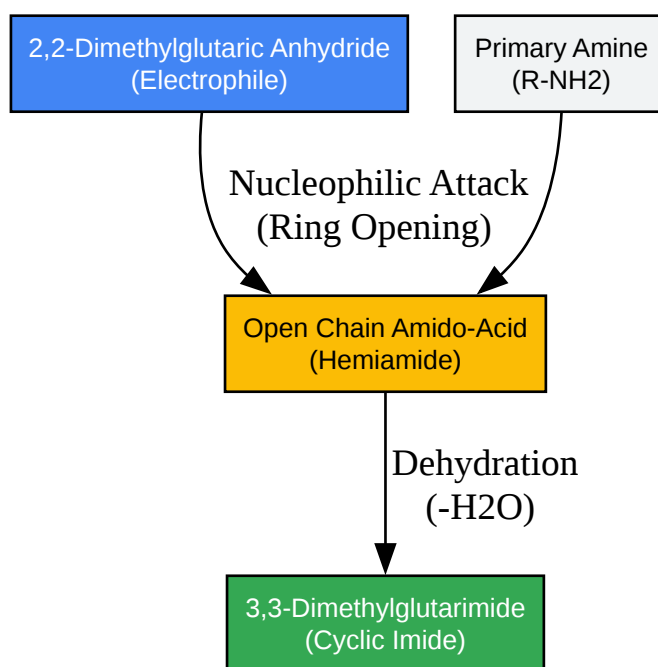
- Reaction: Anhydride + Primary Amine

Amido-Acid.

- Cyclization: The resulting amido-acid can be closed to a glutarimide (piperidine-2,6-dione) using activation agents (e.g., CDI, SOCl_2) or thermal dehydration.[1]

Relevance to Tyrosinemia Therapeutics

DMGA derivatives are structural analogs relevant to the inhibition of tyrosine catabolic enzymes. While Nitisinone is a cyclohexanedione, the 3,3-dimethylglutarimide scaffold (derived from DMGA) appears in patent literature for metabolic disorder treatments and as a linker in targeted protein degradation (PROTACs) where glutarimide moieties bind to Cereblon E3 ligase.[1]



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Figure 2: Synthetic pathway from DMGA to bioactive glutarimide scaffolds.

Handling and Stability

- Moisture Sensitivity: Anhydrides hydrolyze to the corresponding dicarboxylic acid upon exposure to atmospheric moisture.
 - Storage: Store under nitrogen or argon in a desiccator.
 - Indicator: If the solid smells strongly of vinegar (acetic acid) or has a melting point >50°C (indicating acid formation), re-distill before use.
- Thermal Stability: Stable up to ~200 °C under inert atmosphere. Avoid prolonged heating in the presence of moisture or strong bases.

References

- Sigma-Aldrich. Product Specification: **2,2-Dimethylglutaric anhydride**.^[1]
- Guidechem. **2,2-Dimethylglutaric anhydride** Properties and Synthesis.

- National Institutes of Health (NIH). Leveraging the 1,3-azadiene-anhydride reaction for the synthesis of functionalized piperidines.
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- ChemicalBook. Thermodynamic Data for Cyclic Anhydrides.

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Sources

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- [2. Leveraging the 1,3-azadiene-anhydride reaction for the synthesis of functionalized piperidines bearing up to five contiguous stereocenters - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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